

Physicochemical Properties of 3,4,5-Trichlorophenol: A Technical Guide

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Compound of Interest

Compound Name: 3,4,5-Trichlorophenol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **3,4,5-trichlorophenol**, a chlorinated phenol of significant interest in environmental science and toxicology. The information is presented to support research, development, and safety assessments involving this compound.

Core Physicochemical Data

The following table summarizes the key physicochemical properties of **3,4,5-trichlorophenol**, compiled from various scientific sources. This data is essential for understanding its behavior in different environmental and biological systems.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₃ Cl ₃ O	[1][2][3]
Molecular Weight	197.45 g/mol	[1][2][4]
Appearance	Needles (from ligroin) or off-white solid	[1][2][5]
Melting Point	101 °C	[6][7]
118-119 °C	[2]	
214 °F (101.1 °C)	[1][8]	
Boiling Point	275 °C at 760 mmHg	
271 - 277 °C at 995 hPa	[9]	[1][2][4][6]
520 to 531 °F (271-277 °C) at 746 mmHg	[1][4][8]	
Water Solubility	0.081 g/L (81 mg/L) at 25 °C	
Less than 1 mg/mL at 66 °F (19 °C)	[1][8]	[5]
Insoluble in water	[2][8]	
pKa (at 25 °C)	7.8	
7.839	[2][5]	[1][5]
7.84	[1]	
Octanol-Water Partition Coefficient (logP)	4.01	
4.23	[6]	[1][3][5]
3.774	[9]	
Vapor Pressure (at 25 °C)	0.002 mmHg	
0.00211 mmHg		[1][5]
0.00246 mmHg	[1]	

Henry's Law Constant (at 25 °C)

2.3×10^{-7} atm-m³/mol

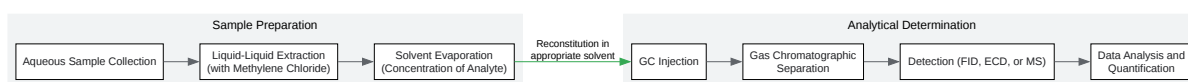
[1][5]

Methodologies for Property Determination

Detailed experimental protocols for the determination of the physicochemical properties of **3,4,5-trichlorophenol** are not extensively detailed in the reviewed literature. However, standard analytical methods are employed for the characterization of such compounds.

For the determination of **3,4,5-trichlorophenol** in water samples, a common method involves methylene chloride extraction followed by analysis using gas chromatography (GC) with flame ionization detection (FID), electron capture detection (ECD), or mass spectrometry (MS).^[5]

The general workflow for such an analysis is outlined below:

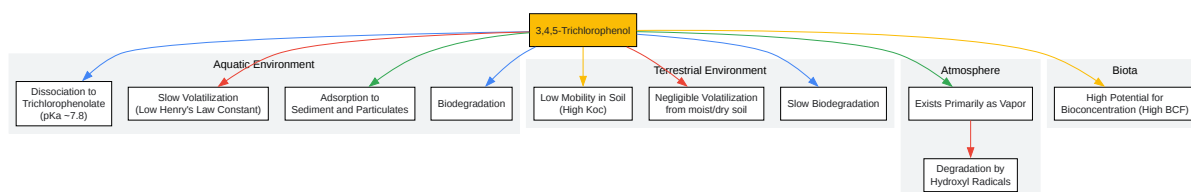


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Figure 1. General workflow for the determination of **3,4,5-trichlorophenol** in water.

Environmental Fate and Transport

The physicochemical properties of **3,4,5-trichlorophenol** dictate its behavior and distribution in the environment. A logical relationship diagram illustrating its environmental fate is presented below.



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Figure 2. Environmental fate of **3,4,5-trichlorophenol**.

Concluding Remarks

The data and diagrams presented in this guide provide a foundational understanding of the physicochemical properties of **3,4,5-trichlorophenol**. This information is critical for predicting its environmental distribution, potential for bioaccumulation, and for developing appropriate analytical and remediation strategies. Researchers and professionals are encouraged to consider these properties in the context of their specific applications and to consult the primary literature for more detailed information.

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